

A Comparative Guide to the Structure-Activity Relationship of 2-Deacetyltaxane Analogs

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Compound of Interest

Compound Name: 2-Deacetyltaxuspine X

Cat. No.: B15590678

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the structure-activity relationships (SAR) of taxane analogs, with a specific focus on modifications at the C-2 position, typified by a 2-deacetyl scaffold. Due to the limited availability of public research data specifically on "**2-deacetyltaxuspine X**," this guide leverages extensive studies on closely related and well-documented paclitaxel (Taxol®) analogs. The insights derived from these analogs offer a robust framework for understanding the potential biological activities and SAR of other 2-deacetylated taxanes.

The primary biological activities discussed are cytotoxicity against various cancer cell lines and, where applicable, the modulation of P-glycoprotein (P-gp) activity, a key factor in multidrug resistance (MDR).

Data Presentation: Cytotoxicity of 2-Debenzoyl-2-Aroyl Paclitaxel Analogs

The following table summarizes the in vitro cytotoxicity of various paclitaxel analogs where the benzoyl group at the C-2 position has been replaced with other aroyl moieties. The data is

adapted from studies on human ovarian carcinoma (A121) and non-small cell lung cancer (A549) cell lines.[1][2]

Table 1: In Vitro Cytotoxicity of C-2 Modified Paclitaxel Analogs

Compound	C-2 Substituent	Cell Line: A121 IC ₅₀ (nM)	Cell Line: A549 IC ₅₀ (nM)
Paclitaxel	Benzoyl	3.0	5.0
1	2-Fluorobenzoyl	2.0	4.0
2	3-Fluorobenzoyl	1.5	2.0
3	4-Fluorobenzoyl	2.5	4.0
4	2,6-Difluorobenzoyl	1.0	2.0
5	3,5-Difluorobenzoyl	1.2	1.8
6	2-Chlorobenzoyl	2.2	3.5
7	3-Chlorobenzoyl	1.8	2.5
8	4-Chlorobenzoyl	3.0	5.0
9	2-Bromobenzoyl	2.8	4.5
10	3-Bromobenzoyl	2.0	3.0
11	4-Bromobenzoyl	3.5	6.0
12	3,5-Dichlorobenzoyl	1.5	2.2
13	3,5-Dimethylbenzoyl	1.7	2.8
14	3-Methoxybenzoyl	2.5	4.0
15	3-Azidobenzoyl	1.3	1.9

IC₅₀ values represent the concentration of the compound required to inhibit cell growth by 50%. Lower values indicate higher potency. Data is illustrative and compiled from representative studies.

Summary of Structure-Activity Relationships at the C-2 Position:

- **Essential Nature of the C-2 Group:** The presence of an aroyl group at the C-2 position is crucial for the cytotoxic activity of paclitaxel and its analogs.[3]
- **Impact of Substitution Pattern:** Modifications to the phenyl ring of the C-2 aroyl group significantly influence cytotoxicity. Generally, analogs with meta-substituted aroyl groups exhibit enhanced activity compared to paclitaxel.[3][4]
- **Electron-Withdrawing Groups:** The introduction of electron-withdrawing groups, such as fluorine and chlorine, at the meta positions of the benzoyl ring tends to increase cytotoxic potency.[1][2] For instance, analogs with 3-fluorobenzoyl and 3,5-difluorobenzoyl substituents (compounds 2 and 5) show greater activity than paclitaxel.
- **Steric Hindrance:** Bulky substituents or substitution at the ortho positions can have varied effects, sometimes leading to a decrease in activity, although some ortho-substituted analogs have shown comparable or slightly enhanced activity.[1]

Experimental Protocols

Detailed methodologies are essential for the accurate and reproducible assessment of the biological activity of taxane analogs.

1. In Vitro Cytotoxicity Assay (MTT Assay)

This protocol is a widely used colorimetric assay to assess cell viability.[5][6]

- **Cell Culture:** Human cancer cell lines (e.g., A121 ovarian carcinoma, A549 non-small cell lung cancer) are cultured in a suitable medium (e.g., RPMI-1640 or DMEM) supplemented with 10% fetal bovine serum and antibiotics, and maintained in a humidified incubator at 37°C with 5% CO₂.
- **Assay Procedure:**
 - Cells are seeded in 96-well plates at a density of 5,000-10,000 cells per well and allowed to attach overnight.

- The following day, the culture medium is replaced with fresh medium containing serial dilutions of the test compounds (and paclitaxel as a positive control). A vehicle control (e.g., DMSO) is also included.
- The plates are incubated for a specified period (typically 48-72 hours).
- After the incubation period, 20 μ L of MTT solution (5 mg/mL in PBS) is added to each well, and the plates are incubated for another 4 hours.
- The medium is then removed, and 150 μ L of DMSO is added to each well to dissolve the formazan crystals.
- The absorbance is measured at a wavelength of 570 nm using a microplate reader.
- Data Analysis: The percentage of cell viability is calculated relative to the vehicle-treated control cells. The IC₅₀ value is determined by plotting the percentage of cell viability against the compound concentration and fitting the data to a sigmoidal dose-response curve.

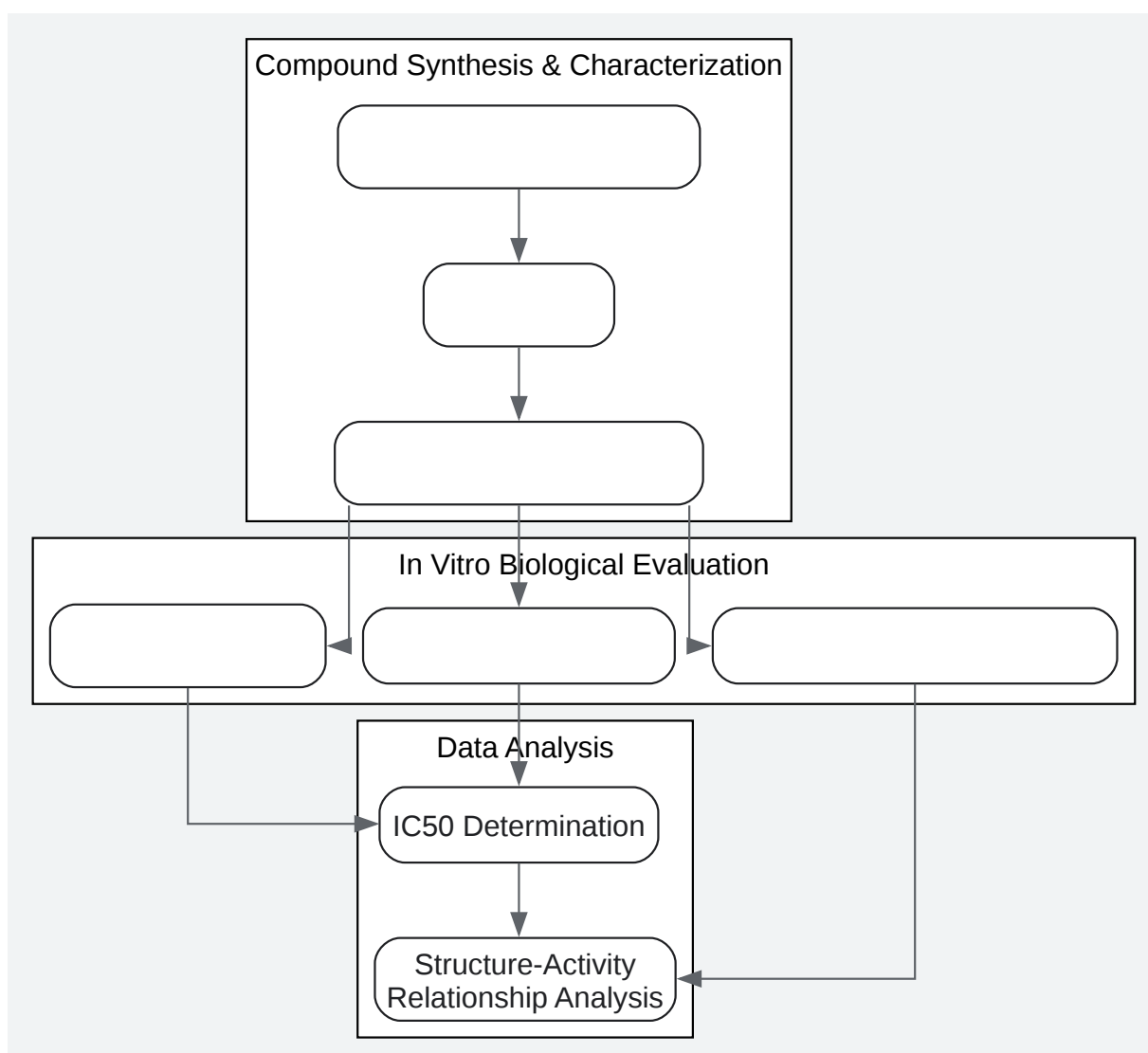
2. P-glycoprotein (P-gp) Inhibition Assay

This assay determines the ability of a compound to inhibit the P-gp efflux pump, which is crucial for overcoming multidrug resistance.^{[7][8][9]}

- Cell System: A cell line overexpressing P-gp, such as Caco-2 or MDCK-MDR1, is used. The cells are typically grown on permeable supports (e.g., Transwell® inserts) to form a polarized monolayer.
- Assay Procedure:
 - The integrity of the cell monolayer is confirmed by measuring the transepithelial electrical resistance (TEER).
 - A known P-gp substrate (e.g., [³H]-digoxin or rhodamine 123) is added to the apical (A) or basolateral (B) side of the monolayer, in the presence and absence of the test compounds and known P-gp inhibitors (e.g., verapamil) as controls.
 - The amount of the substrate transported to the opposite chamber is measured over time (e.g., by liquid scintillation counting or fluorescence).

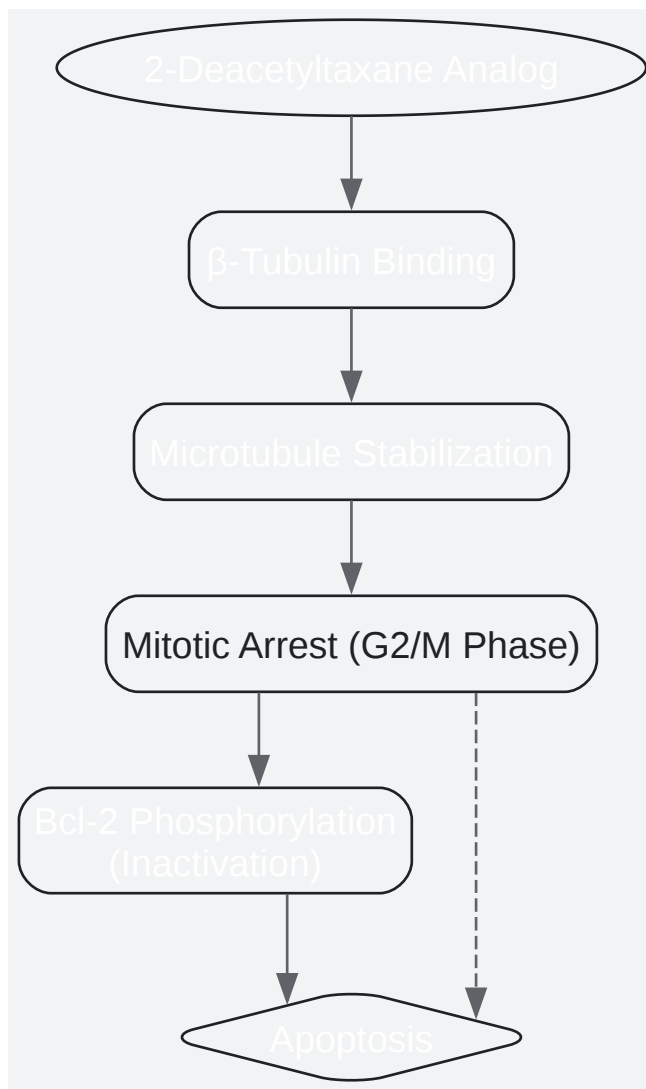
- **Data Analysis:** The apparent permeability coefficients (P_{app}) are calculated for both the A-to-B and B-to-A directions. The efflux ratio (ER) is determined as the ratio of P_{app} (B-to-A) to P_{app} (A-to-B). A significant reduction in the efflux ratio in the presence of the test compound indicates P-gp inhibition. The IC_{50} for P-gp inhibition can be determined by measuring the inhibition of substrate transport at various concentrations of the test compound.

Mandatory Visualization



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Caption: Experimental workflow for SAR studies of 2-deacetyltaxane analogs.



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Caption: Hypothetical signaling pathway for taxane-induced apoptosis.

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